Atomic layer deposition (ALD) using Hexamethoxydisilane for SiO2 films

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Compound of Interest

Compound Name:	*Hexamethoxydisilane*
CAS No.:	*5851-07-0*
Cat. No.:	*B1583568*

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An Application Guide to the Atomic Layer Deposition of Silicon Dioxide (SiO_2) Thin Films using **Hexamethoxydisilane** (HMODS)

Introduction: The Pursuit of Precision in Dielectric Film Fabrication

Silicon dioxide (SiO_2) is a cornerstone material in the semiconductor industry, serving as a high-quality dielectric in applications ranging from gate insulators in transistors to interlayer dielectrics and encapsulation barriers.[1][2] As device dimensions shrink to the nanometer scale, traditional deposition methods like chemical vapor deposition (CVD) face limitations in achieving the required conformality and thickness control.[2] Atomic Layer Deposition (ALD) emerges as a superior technique, relying on self-limiting, sequential surface reactions to deposit films one atomic layer at a time.[2][3] This process enables unparalleled precision in film thickness, exceptional conformality on high-aspect-ratio structures, and high film quality at lower deposition temperatures.[4][5]

The choice of precursor is critical to the success of an ALD process. While chlorine-based precursors like $SiCl_4$ have been used, they introduce corrosive byproducts (e.g., HCl) and can

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lead to chlorine contamination in the film.[4] This has driven the adoption of chlorine-free silicon precursors. **Hexamethoxydisilane**, $(CH_3O)_3Si\text{-}Si(OCH_3)_3$ or HMODS, is an oxygen-rich, chlorine-free liquid precursor that offers a promising alternative for the deposition of high-purity SiO_2 films. Its Si-Si bond and multiple methoxy ligands provide a unique reactivity profile for ALD applications.

This document serves as a comprehensive technical guide for researchers and scientists on the application of **Hexamethoxydisilane** for the ALD of SiO_2. It covers the fundamental reaction mechanisms, detailed experimental protocols, and critical film characterization techniques, providing the necessary insights to establish a robust and reliable deposition process.

Precursor Profile: **Hexamethoxydisilane** (HMODS)

Understanding the properties of the precursor is the first step in developing a successful ALD process. HMODS is a liquid silicate ester with characteristics that make it suitable for vapor-phase deposition.[6] A summary of its key properties is presented below.

Property	Value	Significance for ALD
Chemical Formula	$C_6H_{18}O_6Si_2$	High oxygen content may aid in SiO_2 formation.
Molecular Weight	242.37 g/mol [7]	Influences vapor pressure and mass transport.
Physical State	Liquid[6]	Allows for straightforward delivery via a bubbler system.
Vapor Pressure	Not specified in search results, but its use as an ALD precursor implies sufficient volatility.	Must be high enough for adequate vapor delivery to the reactor at moderate bubbler temperatures.
Thermal Stability	Precursors must be stable within the ALD temperature window.	The precursor must adsorb without thermally decomposing on the substrate surface to ensure self-limiting growth.

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Safety Considerations: **Hexamethoxydisilane** is a hazardous chemical. It is classified as a highly flammable liquid and vapor.[6][7] It causes skin irritation, serious eye damage, and may cause respiratory irritation.[6][7] Proper personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, is mandatory.[6] All handling should be performed within a certified fume hood to avoid inhalation of vapors.[8]

The ALD Chemistry of HMODS for SiO_2 Deposition

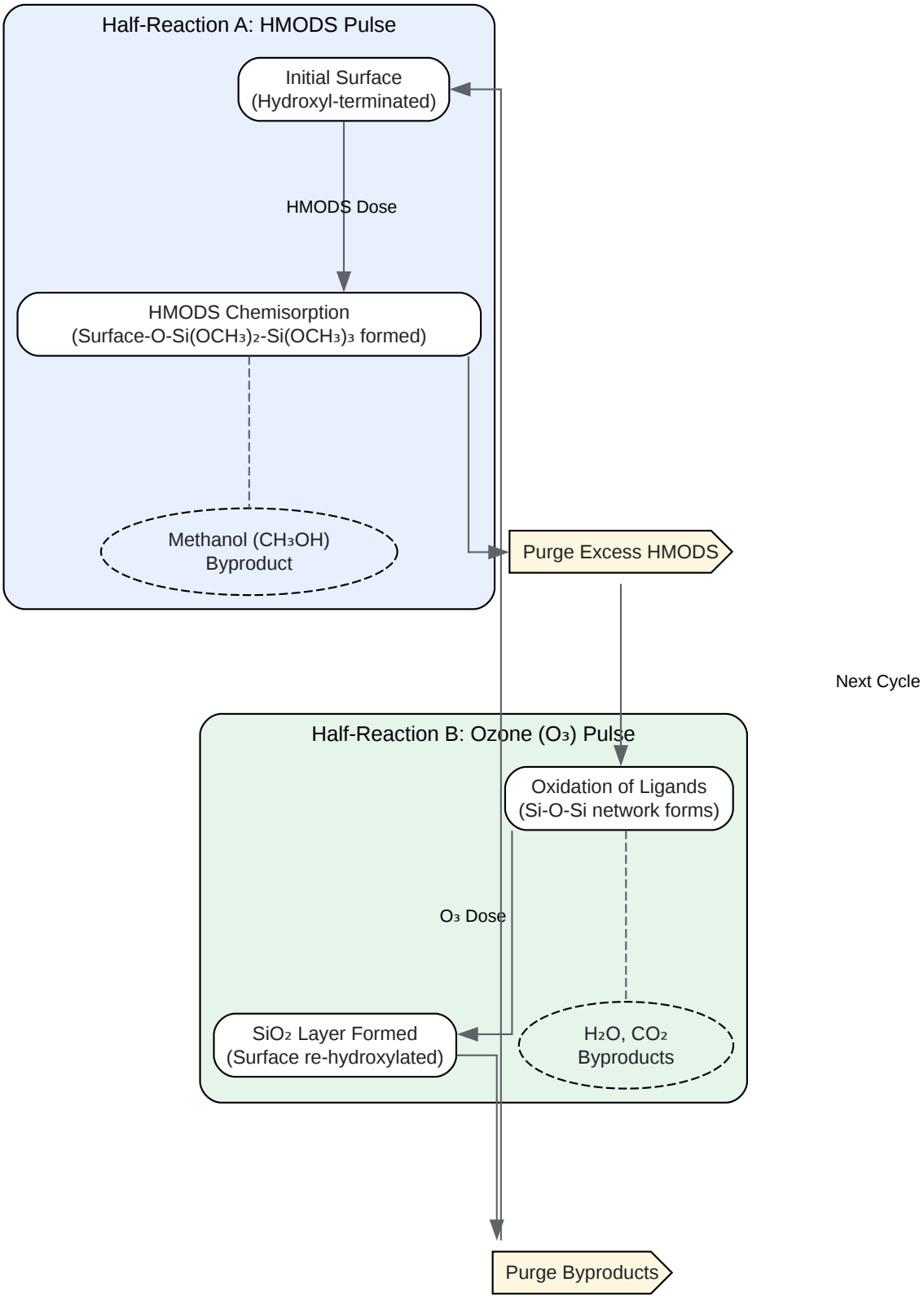
The ALD of SiO_2 from HMODS is a binary process, typically involving HMODS as the silicon precursor and a powerful oxidizing agent, such as ozone (O_3) or an oxygen plasma (O_2*), as the co-reactant.[5][9] The process is a cycle of two distinct, self-limiting half-reactions.

- HMODS Pulse (Half-Reaction A): The substrate, typically terminated with hydroxyl (-OH) groups, is exposed to HMODS vapor. The HMODS molecule chemisorbs onto the surface by reacting with these hydroxyls. This reaction involves the cleavage of one or more Si-O(CH_3) bonds, forming a new Si-O-surface bond and releasing methanol (CH_3OH) as a byproduct. The presence of the Si-Si bond may offer unique reaction pathways compared to single-silicon-atom precursors.

- Oxidant Pulse (Half-Reaction B): After purging the excess HMODS, the oxidant is introduced. This pulse reacts with the remaining ligands on the adsorbed precursor fragment, combusting the organic components and completing the formation of a silicon dioxide layer. This step also regenerates the hydroxyl surface groups, preparing the surface for the next ALD cycle. The high reactivity of oxidants like ozone and oxygen plasma allows for this process to occur at lower temperatures than would be possible with water.[4][5]

The following diagram illustrates the idealized surface chemistry during a thermal ALD process using HMODS and ozone.

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Caption: Idealized ALD cycle for SiO_2 deposition using HMODS and Ozone.

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Detailed Application Protocols

This section provides a step-by-step protocol for the deposition of SiO_2 films. It is essential to note that optimal parameters are highly dependent on the specific ALD reactor geometry and should be determined empirically.

Protocol 1: Thermal ALD of SiO_2 using HMODS and Ozone

This protocol is suited for applications requiring excellent conformality without the potential for plasma-induced damage.

1. Substrate Preparation: a. Begin with a clean substrate (e.g., silicon wafer). b. Perform a standard cleaning procedure (e.g., Piranha etch or RCA clean) to remove organic and metallic contaminants and ensure a hydrophilic, hydroxyl-terminated surface. c. Rinse thoroughly with deionized (DI) water and dry with high-purity nitrogen gas. d. Load the substrate into the ALD reactor immediately to prevent re-contamination.

2. ALD System Setup and Parameters: a. HMODS Bubbler Temperature: Gently heat the HMODS source to 40-60 °C to ensure adequate vapor pressure. b. Substrate Temperature: Set the deposition temperature within the ALD window, typically between 150 °C and 300 °C. c. Ozone (O_3) Delivery: Use an ozone generator to produce O_3 from an O_2 source, typically at a concentration of 150-250 g/m³. d. Carrier Gas: Use high-purity nitrogen (N_2) or argon (Ar) as the carrier and purge gas.

3. Deposition Cycle: The core of the process is the repetition of a four-step cycle. The following table provides a starting point for parameter optimization.

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Step	Parameter	Duration (seconds)	Causality and Field-Proven Insights
1	HMODS Pulse	0.5 - 2.0	Must be long enough to saturate all available surface reaction sites. Insufficient pulse time leads to a lower growth-per-cycle (GPC).
2	Purge 1	5.0 - 20.0	Critically important to remove all gas-phase HMODS and weakly physisorbed molecules. Inadequate purging causes CVD-like reactions, degrading film uniformity and conformality.
3	Ozone (O_3) Pulse	0.5 - 2.0	Must be sufficient to completely oxidize the precursor ligands and form the SiO_2 network.
4	Purge 2	5.0 - 20.0	Removes reaction byproducts (e.g., H_2O, CO_2) and unreacted ozone before the next HMODS pulse.

Protocol 2: Plasma-Enhanced ALD (PEALD) of SiO_2 using HMODS and O_2 Plasma

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PEALD can offer higher quality films at lower temperatures and potentially higher growth rates compared to thermal processes.[4][5]

1. Substrate Preparation: a. Follow the same procedure as in Protocol 1.

2. ALD System Setup and Parameters: a. HMODS Bubbler Temperature: 40-60 °C. b. Substrate Temperature: PEALD allows for a wider temperature range, from 50 °C to 250 °C.[5] c. Oxygen (O_2) Flow: Set a steady flow of high-purity O_2 for the plasma step. d. Plasma Power: A remote plasma source is used, typically with a power setting of 100-300 W. Higher power increases the density of reactive oxygen radicals but may also lead to ion bombardment that can damage the film or substrate.[10][11]

3. Deposition Cycle: a. The HMODS pulse and first purge steps are similar to the thermal process. b. The O_3 pulse is replaced with an O_2 plasma exposure step.

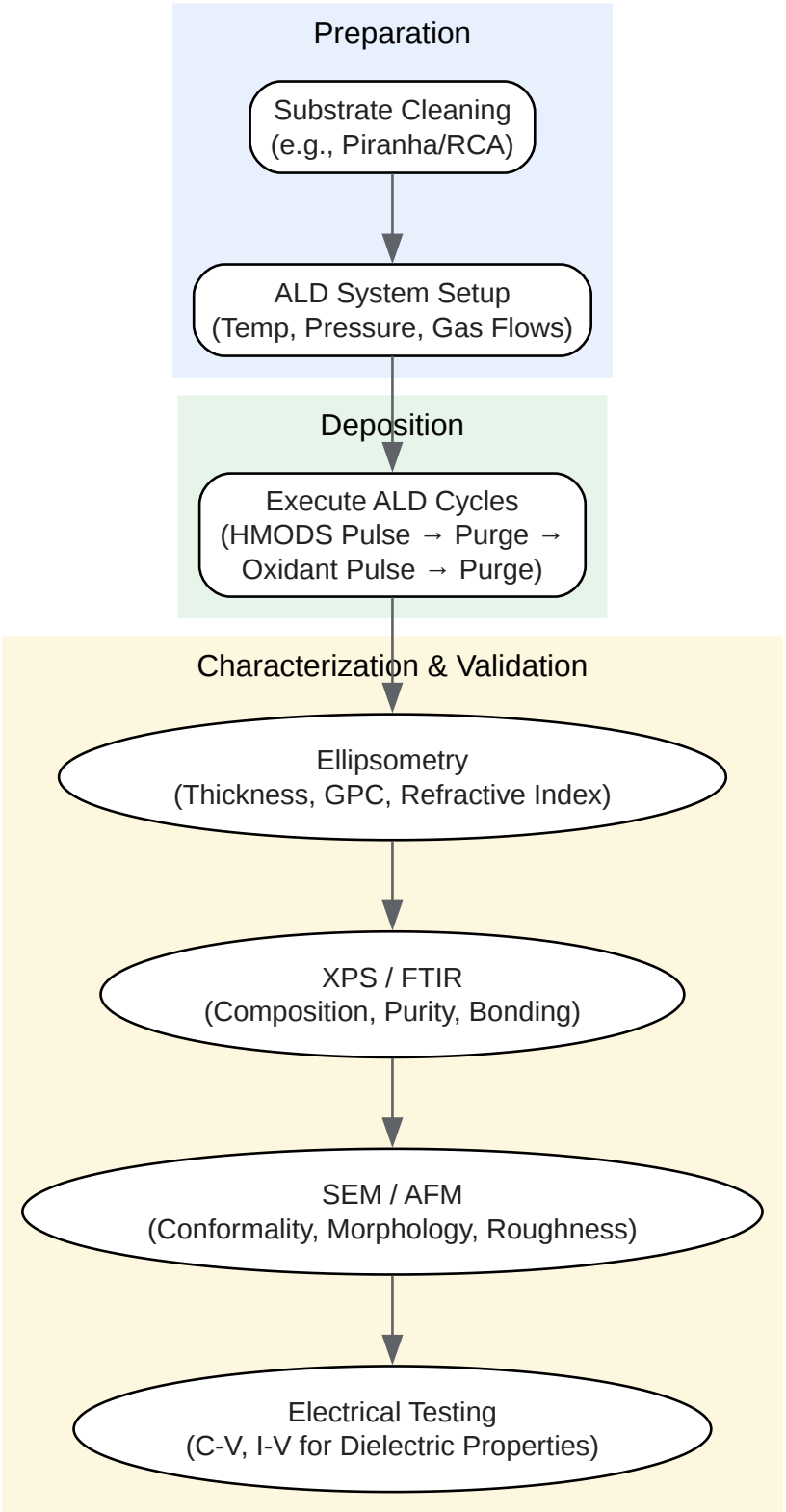
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Step	Parameter	Duration (seconds)	Causality and Field-Proven Insights
1	HMODS Pulse	0.5 - 2.0	Saturation of surface sites is required.
2	Purge 1	5.0 - 20.0	Removal of non-reacted precursor is essential to maintain the self-limiting nature of the process.
3	O_2 Plasma Exposure	2.0 - 10.0	The highly reactive species in the plasma efficiently remove precursor ligands. The duration must be sufficient for complete reaction.
4	Purge 2	5.0 - 20.0	Clears the chamber of byproducts and residual plasma species.

Workflow and Film Validation

A robust ALD protocol includes not only deposition but also rigorous characterization to validate the results. The following workflow outlines the complete process from start to finish.

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Caption: General experimental workflow for ALD-SiO_2 deposition and characterization.

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Film Characterization Techniques

- Thickness, Growth Rate, and Refractive Index: Measured using in-situ or ex-situ spectroscopic ellipsometry. A linear relationship between film thickness and the number of ALD cycles confirms self-limiting growth.[2] The refractive index for high-quality SiO_2 should be ~1.46.

- Composition and Purity: X-ray Photoelectron Spectroscopy (XPS) is used to determine the elemental composition and stoichiometry (O/Si ratio). It is crucial for verifying the absence of carbon or other impurities from the precursor ligands. Fourier-Transform Infrared Spectroscopy (FTIR) can identify Si-O-Si bonding networks and the presence or absence of Si-OH groups.[2]

- Conformality and Morphology: For patterned substrates, cross-sectional Scanning Electron Microscopy (SEM) is used to verify the film's conformality. Atomic Force Microscopy (AFM) is employed to measure surface roughness.[10]

- Electrical Properties: For microelectronic applications, fabricating Metal-Oxide-Semiconductor (MOS) capacitors allows for the determination of key dielectric properties through Capacitance-Voltage (C-V) and Current-Voltage (I-V) measurements, including dielectric constant, breakdown field, and interface trap density.[12][13]

Expected Film Properties:

Property	Typical Value/Characteristic	Characterization Method
Growth-Per-Cycle (GPC)	0.8 - 1.5 Å/cycle	Ellipsometry
Refractive Index (@ 633 nm)	1.45 - 1.47	Ellipsometry
Stoichiometry (O/Si)	~2.0	XPS
Impurity Content (Carbon)	< 1-2 atomic %	XPS
Conformality	> 95% on high-aspect-ratio structures	SEM
Breakdown Field	8 - 11 MV/cm[12]	I-V Measurement

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References

- Rapid atomic layer deposition of sio2 thin films for high productivity. (n.d.). Retrieved January 21, 2026, from [Link]
- Mameli, A., et al. (2021). Atmospheric-Pressure Plasma-Enhanced Spatial ALD of SiO2 Studied by Gas-Phase Infrared and Optical Emission Spectroscopy. TNO Publications. Retrieved January 21, 2026, from [Link]
- Zhou, W., et al. (2021). Deposition and Characterization of RP-ALD SiO2 Thin Films with Different Oxygen Plasma Powers. PMC - PubMed Central. Retrieved January 21, 2026, from [Link]
- Sharma, A., et al. (2021). Area-Selective Atomic Layer Deposition through Selective Passivation of SiO2 with a SF6/H2 Plasma. NIH. Retrieved January 21, 2026, from [Link]
- Lee, D. H., et al. (2008). Atomic Layer Deposition of HfO2 Thin Films on Ultrathin SiO2 Formed by Remote Plasma Oxidation. Journal of the Korean Physical Society. Retrieved January 21, 2026, from [Link]
- High-Quality Thin SiO2 Films Grown by Atomic Layer Deposition Using Tris(dimethylamino)silane (TDMAS) and Ozone. (2014). ResearchGate. Retrieved January 21, 2026, from [Link]
- Thermal Atomic Layer Deposition of Device-Quality SiO2 Thin Films under 100 °C Using an Aminodisilane Precursor. (2018). ResearchGate. Retrieved January 21, 2026, from [Link]
- Deposition and Characterization of RP-ALD SiO2 Thin Films with Different Oxygen Plasma Powers. (2021). Semantic Scholar. Retrieved January 21, 2026, from [Link]
- Plasma-Assisted ALD for the Conformal Deposition of SiO2: Process, Material and Electronic Properties. (2014). ResearchGate. Retrieved January 21, 2026, from [Link]
- Deposition and Characterization of RP-ALD SiO2 Thin Films with Different Oxygen Plasma Powers. (2021). MDPI. Retrieved January 21, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- High-temperature Atomic Layer Deposition of Silicon Oxide Films Using Tris(dimethylamino)silane and Ozone. (2016). ResearchGate. Retrieved January 21, 2026, from [Link]
- **HEXAMETHOXYDISILANE**, tech-95. (2016). Gelest, Inc. Retrieved January 21, 2026, from [Link]
- First-principles study of the surface reactions of aminosilane precursors over WO3(001) during atomic layer deposition of SiO2. (2021). RSC Publishing. Retrieved January 21, 2026, from [Link]
- AZA-polysilane precursors and methods for depositing films comprising same. (2016). Google Patents.
- Defect Characterization of ALD Grown SiO2 Films: A Systematic Approach. (2013). The Electrochemical Society. Retrieved January 21, 2026, from [Link]
- Theoretical Understanding of the Reaction Mechanism of SiO2 Atomic Layer Deposition. (2020). ACS Publications. Retrieved January 21, 2026, from [Link]
- Ozone as the Oxidizing Precursor in Atomic Layer Deposition. (2005). MKS Instruments. Retrieved January 21, 2026, from [Link]
- Relation between Reactive Surface Sites and Precursor Choice for Area-Selective Atomic Layer Deposition Using Small Molecule Inhibitors. (2022). ResearchGate. Retrieved January 21, 2026, from [Link]
- **Hexamethoxydisilane**. (n.d.). PubChem - NIH. Retrieved January 21, 2026, from [Link]
- Area-Selective Atomic Layer Deposition of SiO2 Using Acetylacetone as a Chemoselective Inhibitor in an ABC-Type Cycle. (2017). TNO Publications. Retrieved January 21, 2026, from [Link]
- Safety Data Sheet Product No. 18605 Hexamethyldisilazane. (2017). Ted Pella, Inc. Retrieved January 21, 2026, from [Link]
- Possible reaction mechanism of the full ALD cycle of SiO 2 using SiCl 4... (2019). ResearchGate. Retrieved January 21, 2026, from [Link]

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Sources

- 1. atomiclayerdeposition.com [atomiclayerdeposition.com]
- 2. Deposition and Characterization of RP-ALD SiO2 Thin Films with Different Oxygen Plasma Powers - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. publications.tno.nl [publications.tno.nl]
- 5. researchgate.net [researchgate.net]
- 6. gelest.com [gelest.com]
- 7. Hexamethoxydisilane | C6H18O6Si2 | CID 607509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. tedpella.com [tedpella.com]
- 9. researchgate.net [researchgate.net]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. ecs.confex.com [ecs.confex.com]

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